

# In-depth Technical Guide: Physicochemical Properties of CAS Number 1416354-37-4

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethyl)pyridine hydrochloride

Cat. No.: B1427693

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### A Note to Our Scientific Audience:

Upon rigorous investigation, a significant discrepancy has been identified between the provided CAS number, 1416354-37-4, and the chemical name, "1-(4-(2-((2-aminopyrimidin-5-yl)oxy)benzyl)-1H-indazol-6-yl)-3-(3-(trifluoromethyl)phenyl)urea." The CAS number 1416354-37-4 correctly corresponds to the compound **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride**.

Extensive searches for the compound named "1-(4-(2-((2-aminopyrimidin-5-yl)oxy)benzyl)-1H-indazol-6-yl)-3-(3-(trifluoromethyl)phenyl)urea" in chemical databases and the scientific literature have yielded no specific information regarding its physicochemical properties, synthesis, or biological activity. This suggests that the compound may be a novel entity, part of proprietary research not yet in the public domain, or that the provided name may contain inaccuracies.

Therefore, this guide will proceed by providing a comprehensive overview of the available technical data for the verified compound associated with CAS number 1416354-37-4: **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride**. Should further information on the initially requested urea compound become publicly available, this guide will be updated accordingly.

## Executive Summary: 2-Methyl-4-(trifluoromethyl)pyridine hydrochloride

**2-Methyl-4-(trifluoromethyl)pyridine hydrochloride** is a pyridine derivative that serves as a valuable building block in medicinal chemistry and materials science. Its trifluoromethyl group significantly influences its electronic properties, lipophilicity, and metabolic stability, making it an attractive synthon for the development of novel pharmaceuticals and functional materials. This guide provides an in-depth analysis of its known physicochemical properties, supported by available data.

## Chemical Identity and Structure

The fundamental identity of this compound is established by its unique CAS number and various chemical identifiers.

Identifier	Value
CAS Number	1416354-37-4
IUPAC Name	2-methyl-4-(trifluoromethyl)pyridine;hydrochloride
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClF <sub>3</sub> N
Molecular Weight	197.59 g/mol <a href="#">[1]</a>
SMILES	<chem>Cc1cc(ccn1)C(F)(F)F.Cl</chem>
InChI Key	RHTMXWVFXWESQF-UHFFFAOYSA-N <a href="#">[1]</a>

## Structural Representation

The two-dimensional structure of **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride** is depicted below, illustrating the arrangement of its constituent atoms.

Caption: 2D structure of **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride**.

## Physicochemical Properties

The physicochemical properties of a compound are critical in determining its behavior in various systems, including its suitability for specific applications in drug development and chemical synthesis.

## Tabulated Physicochemical Data

Property	Value	Source
Appearance	White solid	[2]
Purity	≥95%	[2][3]
Solubility	Soluble in water and alcohol.	[4]
Storage	Store in a cool, dry place under a sealed atmosphere.	[2][5]

Note: Experimental values for properties such as melting point, boiling point, and density are not consistently reported across publicly available sources.

## Applications in Research and Development

As a substituted pyridine, **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride** is primarily utilized as an intermediate in organic synthesis.[2][4]

## Role in Agrochemical and Pharmaceutical Synthesis

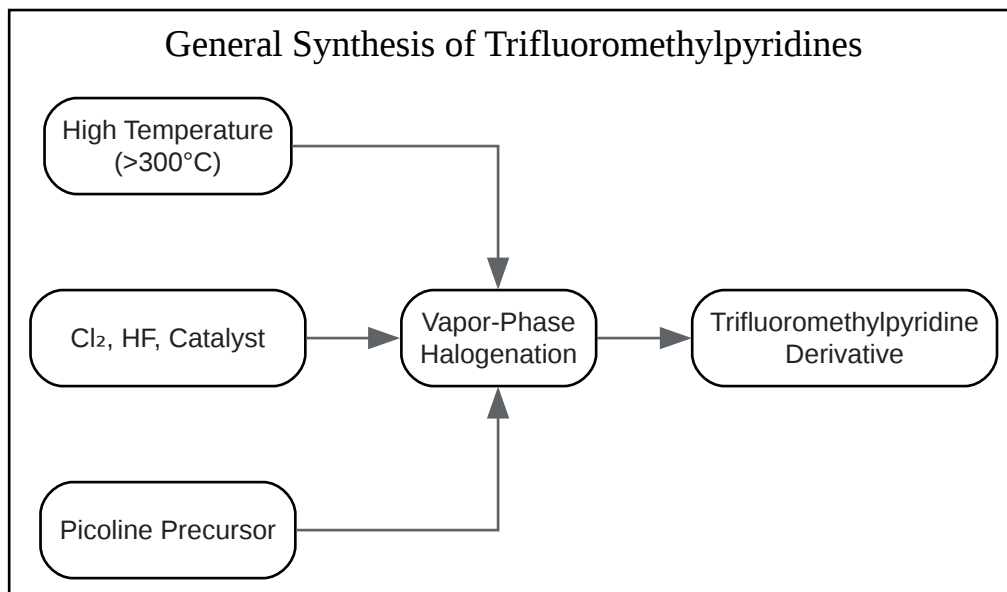
The trifluoromethylpyridine moiety is a key structural motif in a number of active agrochemical and pharmaceutical ingredients. The presence of the trifluoromethyl group can enhance the biological activity, metabolic stability, and lipophilicity of a molecule, which are desirable properties in the design of new drugs and pesticides. While specific applications of **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride** are not detailed in the available literature, its structure is analogous to intermediates used in the synthesis of complex bioactive molecules.

## Methodologies

### Synthesis

While a specific, detailed synthesis protocol for **2-Methyl-4-(trifluoromethyl)pyridine hydrochloride** is not provided in the search results, a general synthetic approach for

trifluoromethylpyridines involves the simultaneous vapor-phase chlorination and fluorination of picolines at high temperatures with transition metal-based catalysts.



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## References

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- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of CAS Number 1416354-37-4]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1427693#cas-number-1416354-37-4-physicochemical-properties]

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